

Mastering the Solubility of AC 264613: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	AC 264613
CAS No.:	1050501-60-4
Cat. No.:	B8061724

[Get Quote](#)

Authoritative guidance on the preparation of **AC 264613** in DMSO and aqueous buffers for robust and reproducible in vitro studies.

Introduction: Unlocking the Therapeutic Potential of a Selective PAR2 Agonist

AC 264613 is a potent and selective non-peptide agonist of Protease-Activated Receptor 2 (PAR2), a G protein-coupled receptor implicated in a wide range of physiological and pathophysiological processes, including inflammation, nociception, and cellular proliferation.[1] Its selectivity for PAR2 over other PAR subtypes makes it a valuable tool for dissecting the specific roles of this receptor in various biological systems. However, the lipophilic nature of **AC 264613** presents a significant challenge to researchers: poor aqueous solubility.

This guide provides a comprehensive overview of the solubility characteristics of **AC 264613** and offers detailed, field-proven protocols for its preparation in both dimethyl sulfoxide (DMSO) and aqueous buffers. By understanding the principles behind these methodologies, researchers can ensure the reliable and reproducible application of **AC 264613** in their

experimental workflows, ultimately leading to more accurate and impactful scientific discoveries.

Chemical and Physical Properties of AC 264613

A thorough understanding of the physicochemical properties of **AC 264613** is fundamental to developing effective solubilization strategies.

Property	Value	Source
Chemical Name	(±)-(3R,4S)-2-Oxo-4-phenyl-3-pyrrolidinecarboxylic acid 2-[1-(3-bromophenyl)ethylidene]hydrazide	[2]
Molecular Formula	C ₁₉ H ₁₈ BrN ₃ O ₂	[1][2]
Molecular Weight	400.27 g/mol	[2][3]
Appearance	Crystalline solid	[N/A]
Purity	≥98% (HPLC)	
CAS Number	1051487-82-1	[2][3]

Part 1: Harnessing the Power of DMSO for Stock Solution Preparation

Due to its lipophilic nature, **AC 264613** exhibits excellent solubility in polar aprotic solvents like DMSO.[4] This makes DMSO the ideal solvent for preparing high-concentration stock solutions.

Key Solubility Data in DMSO:

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source
DMSO	40.03	100	

Protocol for Preparing a 100 mM DMSO Stock Solution:

This protocol provides a step-by-step guide to preparing a concentrated stock solution of **AC 264613** in DMSO, which serves as the foundation for creating working solutions in aqueous buffers.

Materials:

- **AC 264613** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- **Equilibrate Reagents:** Allow the **AC 264613** powder and DMSO to reach room temperature before use. This is crucial to prevent condensation from forming on the compound, which can affect weighing accuracy.
- **Weighing the Compound:** Accurately weigh the desired amount of **AC 264613** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 40.03 mg of **AC 264613**.
- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the weighed **AC 264613**. For the example above, add 1 mL of DMSO.
- **Solubilization:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution, but prolonged heating should be avoided to prevent potential degradation.^[5] Visual inspection should confirm a clear solution with no visible particulates.

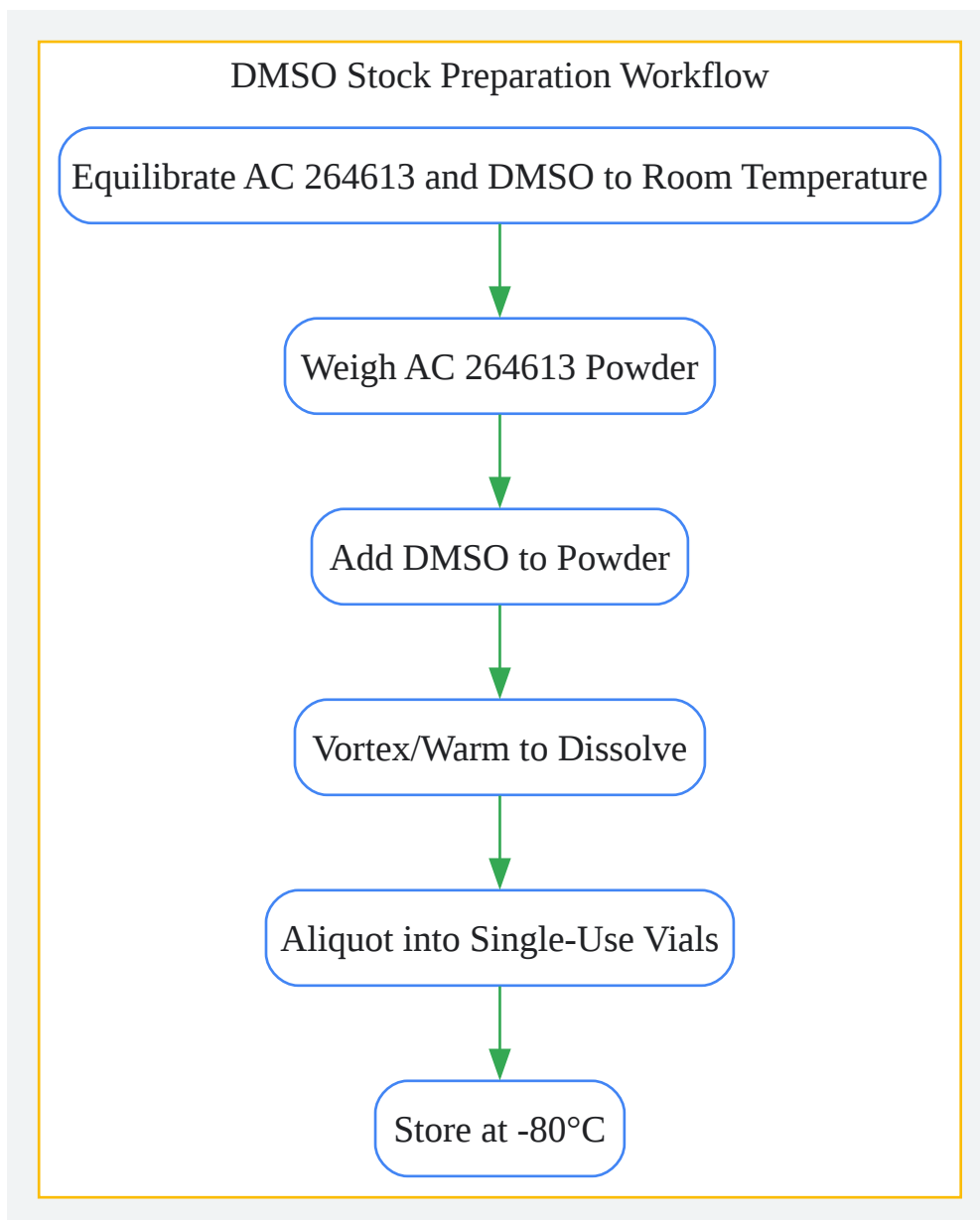
- Aliquoting and Storage: To minimize freeze-thaw cycles that can lead to compound degradation, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[3]

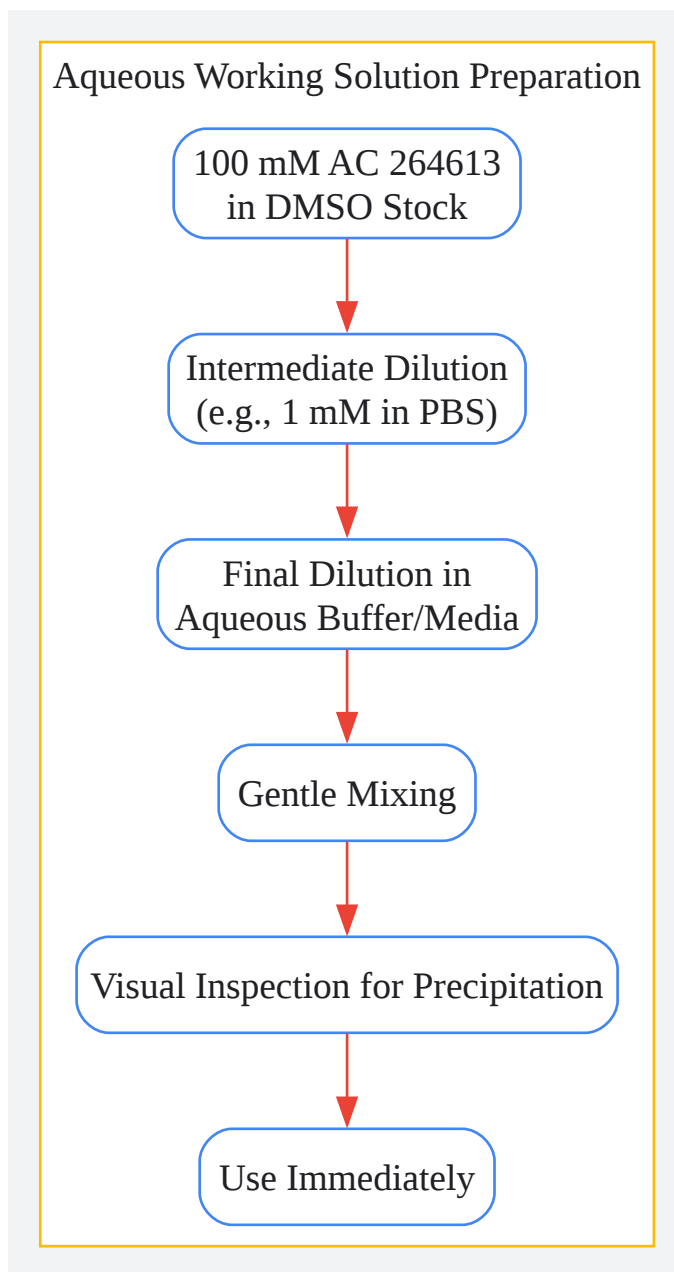
Stability and Storage of DMSO Stock Solutions:

Proper storage is critical to maintaining the integrity of your **AC 264613** stock solution.

Storage Temperature	Stability	Source
4°C	Up to 2 weeks	[2]
-20°C	Up to 1 month	[3]
-80°C	Up to 6 months	[2]

Note: For long-term storage, -80°C is recommended. Always protect the stock solutions from light.





[Click to download full resolution via product page](#)

Caption: Recommended workflow for preparing aqueous working solutions.

Troubleshooting Precipitation in Aqueous Buffers:

Precipitation is a common issue when working with poorly soluble compounds. Here are some strategies to troubleshoot and mitigate this problem:

- Lower the Final Concentration: The most straightforward solution is to reduce the final concentration of **AC 264613** in your assay. [6]* Optimize the Dilution Scheme: Instead of a single dilution step, perform a series of smaller, sequential dilutions. [7]* Pre-warm the Aqueous Buffer: Warming the aqueous buffer to 37°C before adding the compound can sometimes improve solubility. However, be mindful of the thermal stability of **AC 264613** in aqueous solutions.
- Increase the Final DMSO Concentration (with caution): If your experimental system can tolerate it, a slightly higher final concentration of DMSO (e.g., up to 1%) may help to keep the compound in solution. Always perform a vehicle control to account for any effects of the DMSO itself.
- Consider Alternative Buffers: While PBS is common, the solubility of your compound may differ in other buffers such as Tris-HCl. The pH of the buffer can also influence solubility, although a specific pKa for **AC 264613** is not readily available. [6]

Conclusion: Best Practices for Success

The successful use of **AC 264613** in research hinges on proper handling and preparation. By adhering to the protocols and principles outlined in this guide, researchers can confidently prepare stable and effective solutions of this potent PAR2 agonist. Remember to always start with a high-quality DMSO stock, employ a careful serial dilution strategy for aqueous solutions, and be vigilant for any signs of precipitation. These best practices will ensure the integrity of your experiments and contribute to the generation of reliable and reproducible data.

References

- DC Chemicals. **AC 264613** | AC264613 | PAR2 agonist. [\[Link\]](#)
- GSRI. AC-264613. [\[Link\]](#)
- Reddit. How to tackle compound solubility issue. [\[Link\]](#)
- Adooq Bioscience. AC-264613 | PAR2 agonist | Buy from Supplier AdooQ®. [\[Link\]](#)
- National Center for Biotechnology Information. Compound Management for Quantitative High-Throughput Screening. [\[Link\]](#)

- MDPI. Novel Strategies for the Formulation of Poorly Water-Soluble Drug Substances by Different Physical Modification Strategies with a Focus on Peroral Applications. [[Link](#)]
- Procell. Troubleshooting Precipitation in Cell Culture: Causes and Solutions. [[Link](#)]
- ResearchGate. (PDF) Formulation strategies for poorly soluble drugs. [[Link](#)]
- GIT-Verlags. Optimizing the Solubility of Research Compounds: How to Avoid Going Off Track. [[Link](#)]
- National Center for Biotechnology Information. Preclinical Formulations: Insight, Strategies, and Practical Considerations. [[Link](#)]
- Purdue University. Formulation Strategies and Optimization of Poorly Water-Soluble Drugs for Preclinical and Clinical Applications. [[Link](#)]
- Informa Connect. Troubleshooting Cell Culture Media for Bioprocessing. [[Link](#)]
- MDPI. High-Throughput Dissolution/Permeation Screening—A 96-Well Two-Compartment Microplate Approach. [[Link](#)]
- PubChem. Methyl 6-chloro-4-(2-chlorophenyl)-5-formyl-2-methyl-1,4-dihydropyridine-3-carboxylate. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. AC 264613|AC264613|PAR2 agonist [dcchemicals.com]
- 3. adooq.com [adooq.com]
- 4. AC-264613 Supplier | CAS 1051487-82-1| AOBIIOUS [aobious.com]

- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Mastering the Solubility of AC 264613: A Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8061724/docs#mastering-the-solubility-of-ac-264613-a-guide-for-researchers\]](https://www.benchchem.com/product/b8061724/docs#mastering-the-solubility-of-ac-264613-a-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

